

Campsiketalin: Molecular Architecture, Chemical Properties, and Experimental Methodologies

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Compound of Interest

Compound Name: *Campsiketalin*

CAS No.: 93675-96-8

Cat. No.: B593602

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Document Type: Technical Whitepaper Target Audience: Researchers, Analytical Chemists, and Drug Development Professionals Subject: **Campsiketalin** (Compound 6) / Rengyoxide dimethyl ketal

Executive Summary

Campsiketalin (CAS No. 93675-96-8), also known as rengyoxide dimethyl ketal, is a specialized cyclohexylethanoid secondary metabolite isolated primarily from the flowers of *Campsis grandiflora* (Chinese trumpet vine)[1]. In phytochemical research, cyclohexylethanoids are highly valued for their structural complexity and their role in modulating oxidative stress and inflammatory pathways[2].

As a Senior Application Scientist, I approach **Campsiketalin** not just as a static molecule, but as a dynamic chemical entity. Understanding its isolation nuances, structural stability, and formulation requirements is critical for successfully transitioning this compound from a crude botanical extract to a viable candidate for in vitro and in vivo biological screening.

Molecular Architecture & Chemical Properties

Campsiketalin features a cyclohexane ring functionalized with a dimethyl ketal moiety, a hydroxyl group, and a 2-hydroxyethyl side chain.

Quantitative Physicochemical Data

To facilitate assay design and molarity calculations, the foundational chemical properties of **Campsiketalin** are summarized below[3],[4]:

Property	Value
Chemical Name	Campsiketalin / Rengyoxide dimethyl ketal
CAS Registry Number	93675-96-8
Molecular Formula	C ₁₀ H ₂₀ O ₄
Molecular Weight	204.26 g/mol
SMILES String	<chem>COC1(CCC(O)(CCO)CC1)OC</chem>
Relative Density	1.11 g/cm ³ (Predicted)
Powder Storage	-20°C (Up to 3 years)
Solvent Storage	-80°C (Up to 1 year)

Structural Causality: The Artifact Hypothesis

A critical insight during the structural elucidation of **Campsiketalin** is the presence of the dimethyl ketal group at C1. In natural product chemistry, it is essential to evaluate whether this moiety is a true native secondary metabolite or an extraction artifact.

Because *Campsis grandiflora* flowers are traditionally macerated in 80% aqueous methanol (MeOH)[5], native ketones (such as rengyolone derivatives) can undergo nucleophilic attack by the methanol solvent. In the presence of mild endogenous plant acids, this forms a hemiketal and subsequently a stable dimethyl ketal. This transformation increases the compound's lipophilicity and stability, preventing degradation during prolonged chromatographic separation, but must be accounted for when interpreting ¹³C NMR spectra (specifically noting the characteristic ketal carbon shift at ~100–105 ppm and methoxy peaks at ~48–50 ppm).

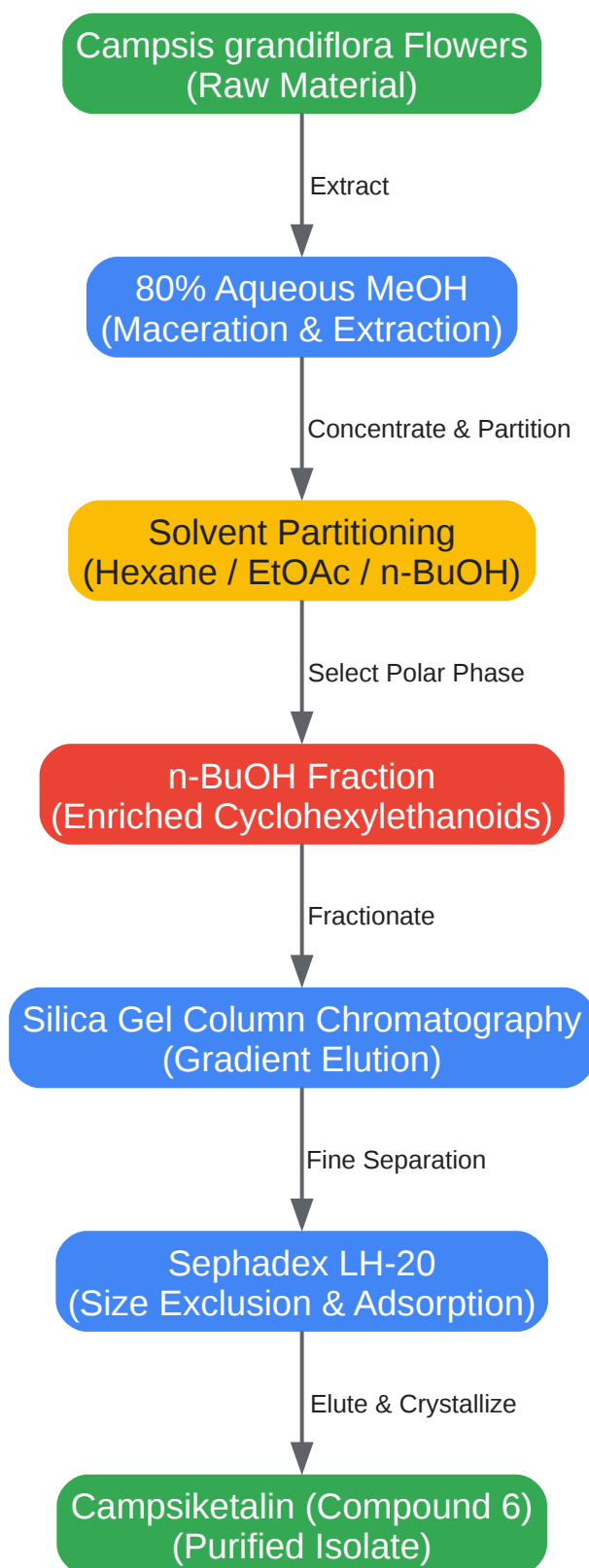
Botanical Extraction & Isolation Workflow

The isolation of highly polar cyclohexylethanoids requires a self-validating, orthogonal chromatographic approach. The following protocol details the causality behind each phase of the extraction[5].

Step-by-Step Isolation Protocol

- **Primary Extraction:** Macerate dried *Campsis grandiflora* flowers in 80% aqueous MeOH at room temperature.
 - **Causality:** The high polarity of 80% MeOH efficiently penetrates the plant matrix, extracting both hydrophilic glycosides and mid-polar cyclohexylethanoids while leaving behind highly lipophilic waxes.
- **Solvent Partitioning:** Concentrate the extract under vacuum and suspend in H₂O. Partition sequentially with Hexane, Ethyl Acetate (EtOAc), and n-Butanol (n-BuOH).
 - **Causality:** Hexane removes non-polar lipids; EtOAc removes free aglycones and flavonoids. The n-BuOH fraction selectively traps mid-to-high polarity compounds, enriching the cyclohexylethanoid yield.
- **Silica Gel Chromatography:** Subject the n-BuOH fraction to normal-phase silica gel column chromatography using a gradient elution (e.g., CHCl₃:MeOH).
 - **Causality:** Separates the enriched fraction based on functional group polarity and hydrogen-bonding capacity.
- **Size Exclusion Fine-Tuning:** Pass the sub-fractions through a Sephadex LH-20 column.
 - **Causality:** Sephadex LH-20 separates molecules based on molecular size and weak adsorption, successfully resolving **Campsiketalin** from structurally similar cornoside derivatives.

Workflow Visualization

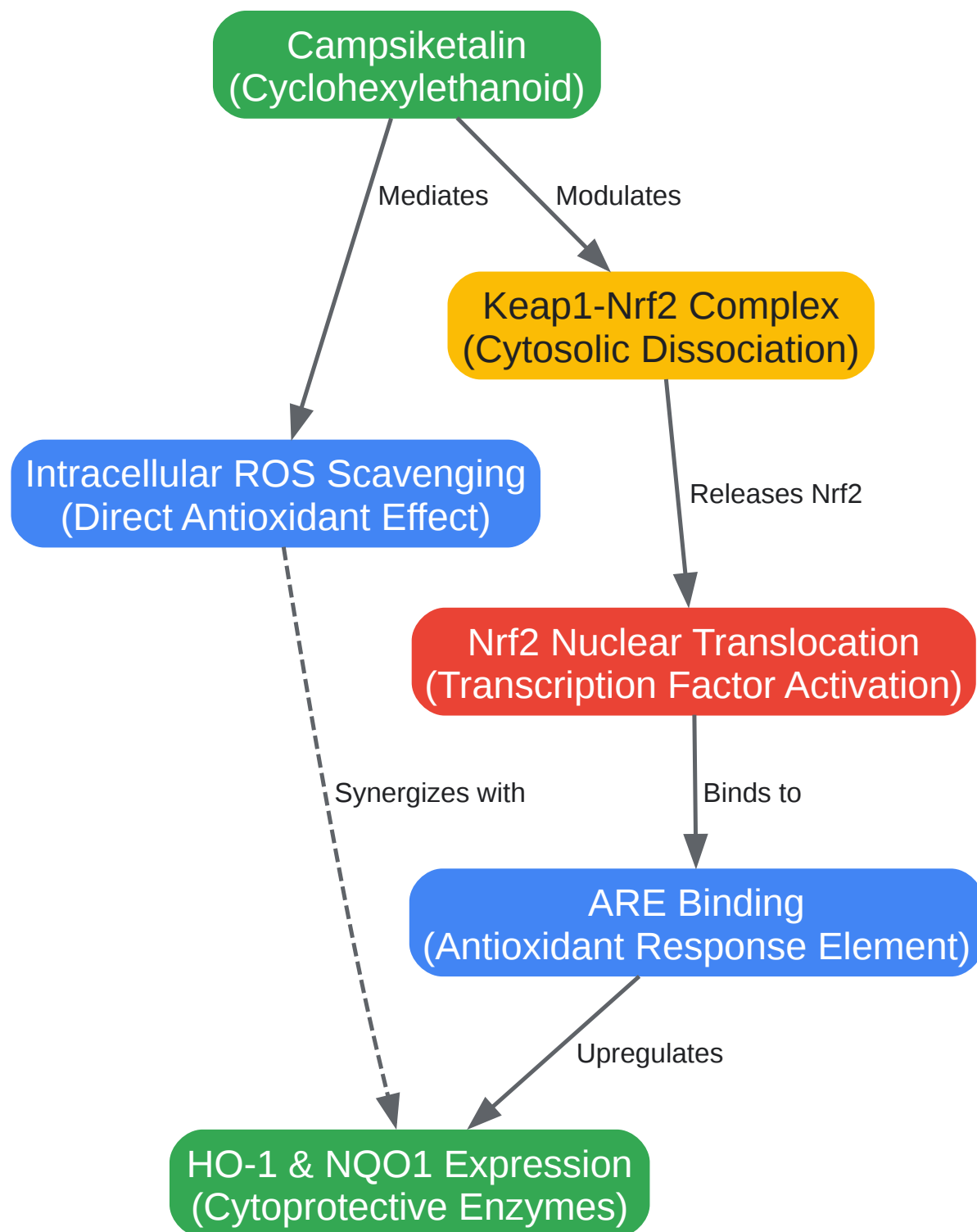


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Isolation and purification workflow of **Campsiketalin** from Campsis grandiflora.

Putative Biological Mechanisms

While specifically designated for research purposes[1], cyclohexylethanoids from *Campsis grandiflora* are heavily investigated for their cytoprotective properties[2]. The primary mechanism often involves the modulation of intracellular oxidative stress. By acting as mild electrophiles or direct scavengers, these compounds can disrupt the Keap1-Nrf2 complex, leading to the upregulation of endogenous antioxidant enzymes.



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Putative antioxidant and cytoprotective signaling pathway of **Campsiketalin**.

In Vivo Formulation & Handling Protocol

To evaluate **Campsiketalin** in murine models, researchers must overcome the compound's specific solubility profile. Based on standardized pharmacological guidelines[3], the following self-validating formulation protocol ensures a clear, precipitate-free solution suitable for systemic administration.

Target Formulation: 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline

Step-by-Step Methodology:

- Primary Solubilization (10% DMSO): Weigh the required mass of lyophilized **Campsiketalin** and dissolve it completely in cell-culture grade DMSO.
 - Causality: DMSO acts as a universal solvent, penetrating the solute's crystal lattice and preventing molecular aggregation. Validation Check: The solution must be 100% optically clear before proceeding.
- Co-solvent Integration (40% PEG300): Add PEG300 to the DMSO mixture and vortex for 30 seconds.
 - Causality: PEG300 lowers the dielectric constant of the mixture, bridging the polarity gap between the highly organic DMSO and the upcoming aqueous phase.
- Micellar Stabilization (5% Tween 80): Introduce Tween 80 and sonicate the vial for 1-2 minutes.
 - Causality: Tween 80 is a non-ionic surfactant that forms protective micelles around the compound, preventing it from crashing out of solution upon aqueous dilution.
- Aqueous Dilution (45% Saline): Add 0.9% NaCl (Saline) dropwise while under continuous agitation.
 - Causality: Saline provides an isotonic environment for intravenous or intraperitoneal injection. Dropwise addition is critical to prevent localized supersaturation, which triggers irreversible precipitation.

References

- Title: Development of Biologically Active Compounds from Edible Plant Sources XIV. Cyclohexylethanoids from the Flower of *Campsis grandiflora* K. Schum. Source: KoreaScience / Journal of Applied Biological Chemistry (Kim, D.H., et al., 2005/2007) URL: [\[Link\]](#)

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